

Spectroscopic Profile of 1-Pentadecene: A Technical Guide

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Compound of Interest

Compound Name: 1-Pentadecene

CAS No.: 27251-68-9

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **1-pentadecene**, a long-chain alpha-olefin. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with generalized experimental protocols for obtaining such spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. The following tables summarize the ^1H and ^{13}C NMR data for **1-pentadecene**.

^1H NMR Spectroscopic Data

Proton NMR spectroscopy provides information about the different types of protons in a molecule and their immediate chemical environment.

Chemical Shift (δ) ppm	Multiplicity	Assignment
~5.8	ddt	-CH=CH ₂
~4.95	m	=CH ₂ (trans to alkyl)
~4.9	m	=CH ₂ (cis to alkyl)
~2.0	q	-CH ₂ -CH=CH ₂
~1.2-1.4	m	-(CH ₂) ₁₁ -
~0.88	t	-CH ₃

Note: ddt = doublet of doublets of triplets, m = multiplet, q = quartet, t = triplet. Data is referenced from multiple sources and may vary slightly based on experimental conditions.

¹³C NMR Spectroscopic Data

Carbon-13 NMR spectroscopy provides information about the different carbon environments within a molecule.

Chemical Shift (δ) ppm	Assignment
~139.2	-CH=CH ₂
~114.1	=CH ₂
~33.9	-CH ₂ -CH=CH ₂
~31.9	-(CH ₂) _n -
~29.7	-(CH ₂) _n -
~29.6	-(CH ₂) _n -
~29.4	-(CH ₂) _n -
~29.3	-(CH ₂) _n -
~29.0	-(CH ₂) _n -
~22.7	-CH ₂ -CH ₃
~14.1	-CH ₃

Note: Data is referenced from multiple sources and may vary slightly based on experimental conditions.[\[1\]](#)

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **1-pentadecene** exhibits characteristic peaks for an alkene.

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
~3077	C-H stretch	=C-H (alkene)
~2925	C-H stretch	-C-H (alkane)
~2855	C-H stretch	-C-H (alkane)
~1641	C=C stretch	Alkene
~1465	C-H bend	-CH ₂ -
~991	C-H bend (out-of-plane)	-CH=CH ₂
~909	C-H bend (out-of-plane)	=CH ₂

Note: The exact peak positions may vary depending on the sampling method (e.g., neat, ATR, gas phase).

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight and fragmentation pattern of a compound. The mass spectrum of **1-pentadecene** is characterized by a molecular ion peak and a series of fragment ions corresponding to the loss of alkyl radicals.

m/z	Relative Intensity (%)	Proposed Fragment
210	Moderate	$[M]^+$ (Molecular Ion)
181	Low	$[M - C_2H_5]^+$
167	Low	$[M - C_3H_7]^+$
153	Low	$[M - C_4H_9]^+$
139	Low	$[M - C_5H_{11}]^+$
125	Moderate	$[M - C_6H_{13}]^+$
111	Moderate	$[M - C_7H_{15}]^+$
97	High	$[M - C_8H_{17}]^+$
83	High	$[M - C_9H_{19}]^+$
69	High	$[M - C_{10}H_{21}]^+$
55	Very High	$[C_4H_7]^+$
41	Very High	$[C_3H_5]^+$

Note: The fragmentation pattern is characteristic of a long-chain alkene, with the most abundant peaks corresponding to stable allylic carbocations.[\[1\]](#)

Experimental Protocols

The following sections describe generalized experimental protocols for obtaining the spectroscopic data presented above.

NMR Spectroscopy Protocol (1H and ^{13}C)

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of **1-pentadecene** for 1H NMR or 20-50 mg for ^{13}C NMR.
 - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform- d , $CDCl_3$) in a clean, dry vial.

- Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean 5 mm NMR tube to remove any particulate matter.
- Cap the NMR tube securely.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spinner turbine and place it in the NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
 - Tune and match the probe for the desired nucleus (^1H or ^{13}C).
 - Set the appropriate acquisition parameters (e.g., number of scans, pulse width, acquisition time, relaxation delay).
 - Acquire the free induction decay (FID).
- Data Processing:
 - Apply a Fourier transform to the FID to obtain the NMR spectrum.
 - Phase the spectrum to obtain pure absorption peaks.
 - Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).
 - Integrate the peaks in the ^1H NMR spectrum to determine the relative proton ratios.

Infrared (IR) Spectroscopy Protocol (ATR-FTIR)

- Sample Preparation:
 - Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Background Collection:

- Collect a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum to remove contributions from the instrument and atmosphere.
- Sample Analysis:
 - Place a small drop of **1-pentadecene** directly onto the ATR crystal, ensuring it completely covers the crystal surface.
 - Lower the press arm to ensure good contact between the sample and the crystal.
 - Acquire the IR spectrum of the sample over the desired wavenumber range (typically 4000-400 cm^{-1}).
- Data Processing:
 - The instrument software will automatically subtract the background spectrum from the sample spectrum.
 - Identify and label the significant absorption peaks.

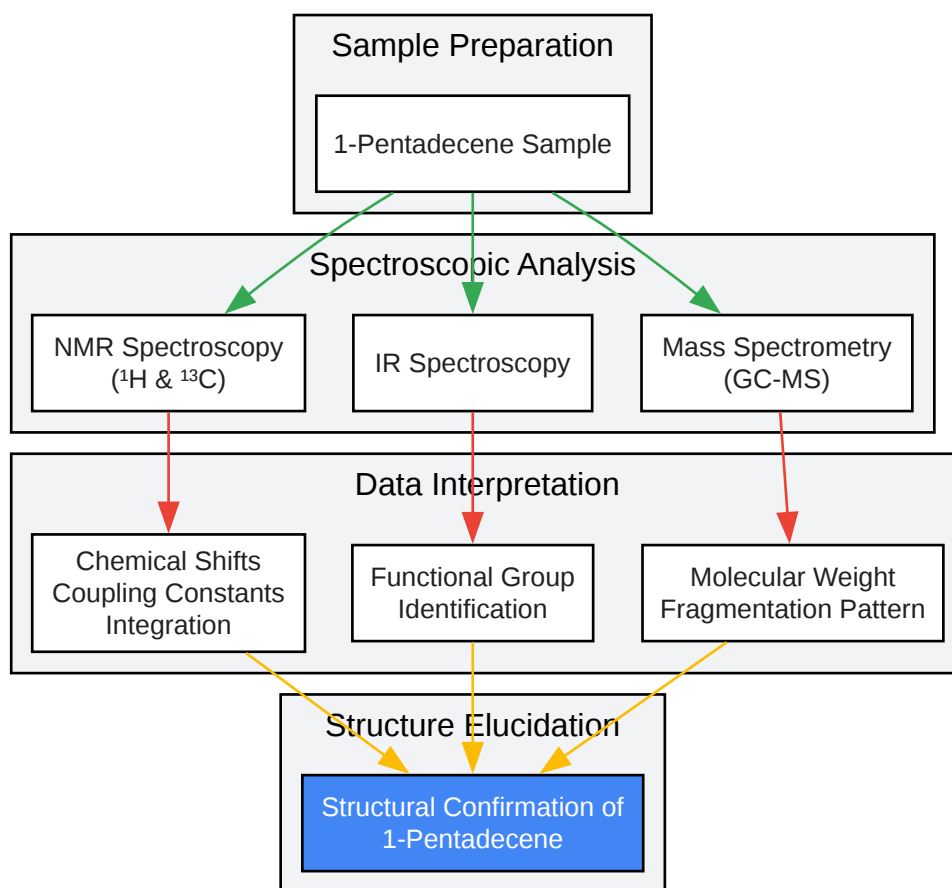
Mass Spectrometry (MS) Protocol (GC-MS)

- Sample Preparation:
 - Prepare a dilute solution of **1-pentadecene** in a volatile organic solvent (e.g., hexane or dichloromethane). The concentration should be in the range of 1-10 $\mu\text{g/mL}$.
- Instrument Setup:
 - Set the appropriate GC-MS parameters, including:
 - Injector: Temperature (e.g., 250 $^{\circ}\text{C}$), split or splitless mode.
 - GC Column: Select a suitable column (e.g., a non-polar DB-5ms).
 - Oven Temperature Program: An initial temperature (e.g., 50 $^{\circ}\text{C}$) held for a few minutes, followed by a ramp to a final temperature (e.g., 280 $^{\circ}\text{C}$).
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).

- MS Interface: Temperature (e.g., 280 °C).
- Ion Source: Electron ionization (EI) at 70 eV.
- Mass Analyzer: Scan range (e.g., m/z 35-500).
- Data Acquisition:
 - Inject a small volume (e.g., 1 µL) of the prepared sample into the GC-MS system.
 - The instrument will separate the components of the sample in the GC column, and the eluting compounds will be ionized and detected by the mass spectrometer.
- Data Analysis:
 - Identify the peak corresponding to **1-pentadecene** in the total ion chromatogram (TIC).
 - Analyze the mass spectrum associated with this peak to determine the molecular ion and the fragmentation pattern.
 - Compare the obtained spectrum with a library of mass spectra for confirmation.

Spectroscopic Analysis Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of an organic compound such as **1-pentadecene**.



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Caption: General workflow for spectroscopic analysis.

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References

- 1. 1-Pentadecene | C₁₅H₃₀ | CID 25913 - PubChem [pubchem.ncbi.nlm.nih.gov]
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